

A Technical Guide to High-Purity Diethylstilbestrol-d3 for Research Applications

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Compound of Interest

Compound Name: *Diethylstilbestrol-d3*

Cat. No.: *B12424358*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **Diethylstilbestrol-d3** (DES-d3), a deuterated analog of the synthetic estrogen Diethylstilbestrol. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative analyses. This guide covers the commercial availability of high-purity DES-d3, its physicochemical properties, and detailed protocols for its application in liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Commercial Suppliers and Product Specifications

High-purity **Diethylstilbestrol-d3** is available from several reputable chemical suppliers specializing in reference standards and isotopically labeled compounds. The quality and purity of DES-d3 are critical for its function as an internal standard, ensuring the accuracy and reproducibility of analytical data. Key specifications to consider when sourcing this material include chemical purity, isotopic purity (or isotopic enrichment), and the availability of a comprehensive Certificate of Analysis (CoA).

Below is a summary of commercially available high-purity **Diethylstilbestrol-d3** and related deuterated analogs. It is important to note that while many suppliers list these products, obtaining a specific Certificate of Analysis with detailed purity information often requires a direct inquiry.

Supplier	Product Name	CAS Number	Molecular Formula	Chemical Purity	Isotopic Purity/Enrichment	Notes
Veeprho	Diethylstilbestrol-D3	58322-36-4	C ₁₈ H ₁₇ D ₃ O ₂	Information available upon request	Information available upon request	Also offers Diethylstilbestrol-d6[1].
MedChemExpress	Diethylstilbestrol-d3	58322-36-4	C ₁₈ H ₁₇ D ₃ O ₂	Information available in CoA	Information available in CoA	Product data sheet available[2].
Santa Cruz Biotechnology	Diethylstilbestrol	56-53-1	C ₁₈ H ₂₀ O ₂	≥98%	N/A (non-deuterated)	Purity for the non-deuterated form is provided as a reference[3].
Axios Research	cis-Diethylstilbestrol-d3	N/A	C ₁₈ H ₁₇ D ₃ O ₂	Fully characterized	Information available upon request	Offers various deuterated analogs[4].
Cerilliant (MilliporeSigma)	N/A	N/A	N/A	Provides certified reference materials with comprehensive CoAs[5][6][7][8].	N/A	Inquire for custom synthesis or availability.
Toronto Research Chemicals	N/A	N/A	N/A	Offers a wide range of stable	N/A	Inquire for availability.

isotope-
labeled
compounds
[\[9\]](#).

Physicochemical Properties of Diethylstilbestrol-d3

- IUPAC Name: (E)-4,4'-(hex-3-ene-3,4-diyl-1,1,1-d3)diphenol[\[1\]](#)
- Molecular Formula: $C_{18}H_{17}D_3O_2$
- Molecular Weight: Approximately 271.37 g/mol

Experimental Protocols: Quantitative Analysis of Diethylstilbestrol using Diethylstilbestrol-d3 Internal Standard by LC-MS/MS

The following is a representative protocol for the quantitative analysis of Diethylstilbestrol in a biological matrix, such as human plasma, using **Diethylstilbestrol-d3** as an internal standard. This protocol is a composite based on established methods for bioanalytical quantification and may require optimization for specific instrumentation and matrices.

Preparation of Stock and Working Solutions

- Diethylstilbestrol Stock Solution (1 mg/mL): Accurately weigh and dissolve Diethylstilbestrol in methanol.
- **Diethylstilbestrol-d3** Internal Standard (IS) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Diethylstilbestrol-d3** in methanol.
- Working Solutions: Prepare serial dilutions of the Diethylstilbestrol stock solution in a 50:50 methanol:water mixture to create calibration standards. Prepare a working solution of **Diethylstilbestrol-d3** at an appropriate concentration in the same diluent.

Sample Preparation (Protein Precipitation)

- Aliquot 100 μ L of the biological sample (e.g., plasma) into a microcentrifuge tube.

- Add a specified amount of the **Diethylstilbestrol-d3** internal standard working solution.
- Add 300 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the mobile phase for LC-MS/MS analysis.

Liquid Chromatography Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 2.7 µm) is often suitable.
- Mobile Phase: A gradient elution using water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 µL.

Tandem Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), negative ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Diethylstilbestrol: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 267.1 -> 237.1).

- **Diethylstilbestrol-d3**: Monitor the transition of the precursor ion to a specific product ion (e.g., m/z 270.1 \rightarrow 240.1).

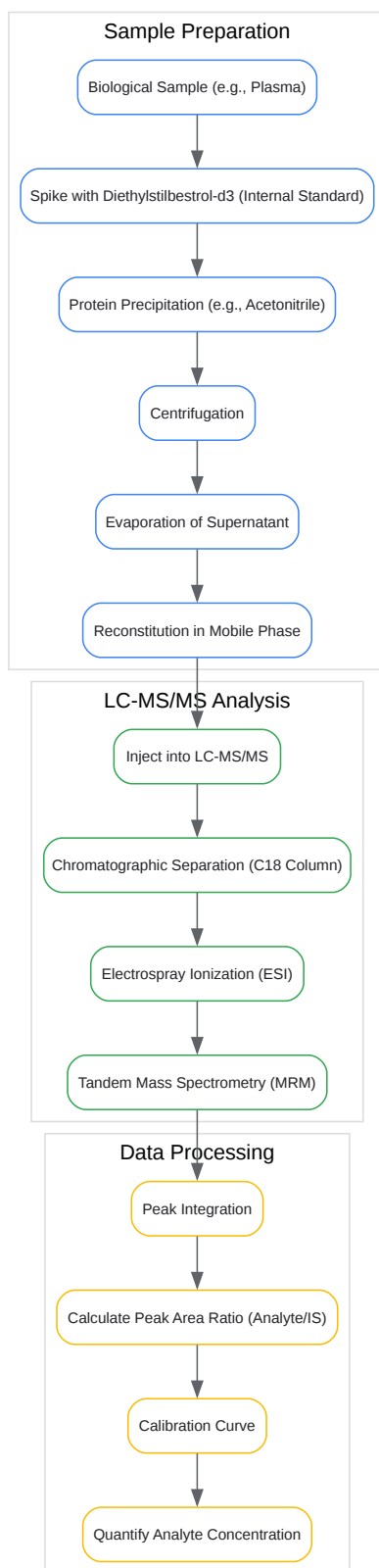
Note: The exact MRM transitions should be optimized for the specific instrument used.

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Diethylstilbestrol to **Diethylstilbestrol-d3** against the concentration of the calibration standards.
- Determine the concentration of Diethylstilbestrol in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizations

Experimental Workflow for Quantitative Analysis

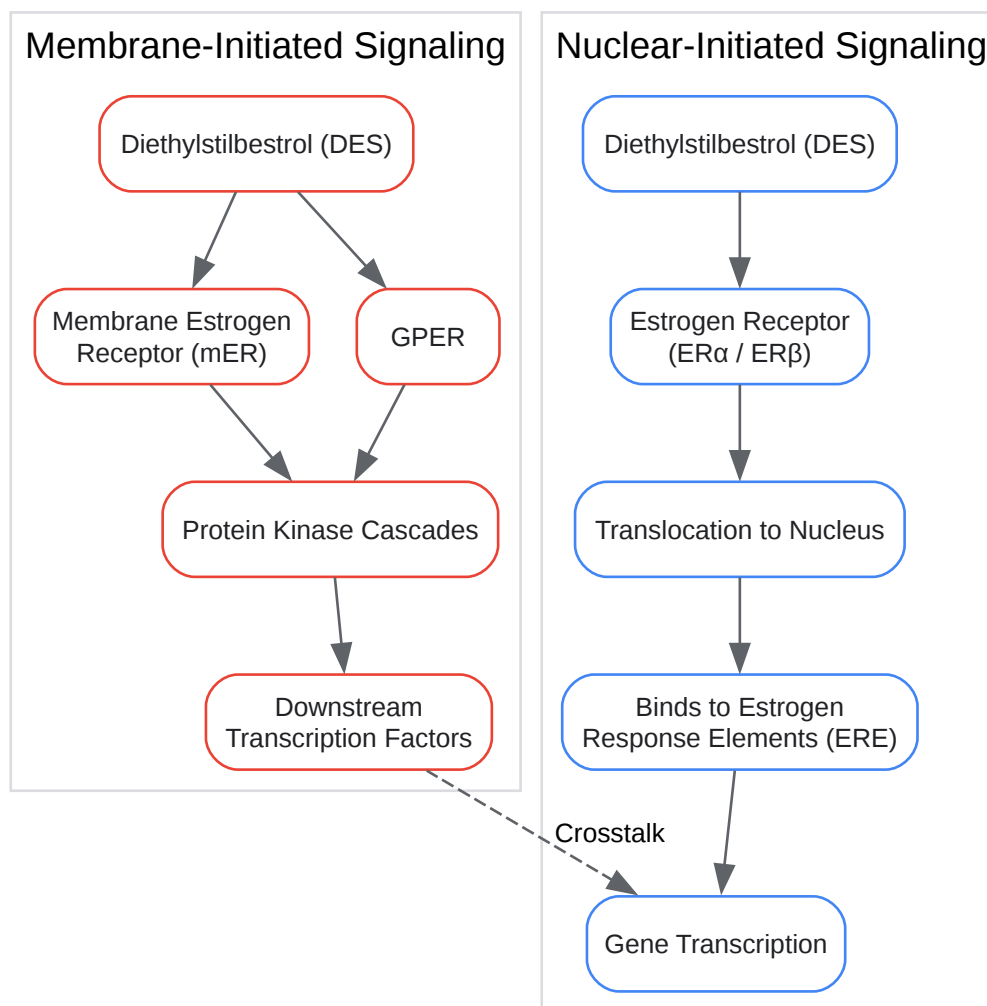


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Caption: Workflow for quantitative analysis using an internal standard.

Estrogen Receptor Signaling Pathway

Diethylstilbestrol, the non-deuterated parent compound of DES-d3, is a potent agonist of the estrogen receptor (ER). Its biological effects are primarily mediated through the estrogen signaling pathway. Understanding this pathway is crucial for researchers studying the pharmacological and toxicological effects of estrogens.



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Caption: Estrogen receptor signaling pathways activated by DES.[10][11]

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